

physical properties like boiling point and density of Methyl 1-cyanocyclobutanecarboxylate

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Compound of Interest

Compound Name: Methyl 1-cyanocyclobutanecarboxylate

Cat. No.: B1328054

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Methyl 1-cyanocyclobutanecarboxylate: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 1-cyanocyclobutanecarboxylate is a niche chemical compound with potential applications in synthetic organic chemistry and pharmaceutical development. As with any novel compound, a thorough understanding of its physical properties is paramount for its effective use in research and development. This technical guide provides an in-depth overview of the known physical properties of **Methyl 1-cyanocyclobutanecarboxylate**, namely its boiling point and density. Due to the limited availability of experimentally verified data in peer-reviewed literature, this guide presents predicted values and outlines detailed experimental protocols for their determination.

Core Physical Properties

Precise experimental determination of the physical properties of **Methyl 1-cyanocyclobutanecarboxylate** is not readily available in published scientific literature. However, predicted values from chemical suppliers provide a useful starting point for handling and experimentation.

Property	Predicted Value	Source
Boiling Point	224.5±25.0 °C at 760 mmHg	ChemSrc
Density	1.11±0.1 g/cm ³	ChemSrc
Molecular Formula	C ₇ H ₉ NO ₂	Santa Cruz Biotechnology[1]
Molecular Weight	139.15 g/mol	Santa Cruz Biotechnology[1]

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of the boiling point and density of a liquid compound such as **Methyl 1-cyanocyclobutanecarboxylate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small sample is the capillary method.

Materials:

- Sample of **Methyl 1-cyanocyclobutanecarboxylate**
- Thiele tube
- High-temperature mineral oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small rubber band or wire
- Heating apparatus (e.g., Bunsen burner or heating mantle)
- Safety goggles and lab coat

Procedure:

- **Sample Preparation:** A small amount of **Methyl 1-cyanocyclobutanecarboxylate** is placed into a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The Thiele tube is filled with mineral oil, and the thermometer-test tube assembly is immersed in the oil.
- **Observation:** The apparatus is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The heating is discontinued, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid is by using a pycnometer or a gravimetric method with a calibrated volumetric flask.

Materials:

- Sample of **Methyl 1-cyanocyclobutanecarboxylate**
- Pycnometer (or a calibrated volumetric flask)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath (for temperature control)

- Distilled water
- Acetone (for cleaning and drying)

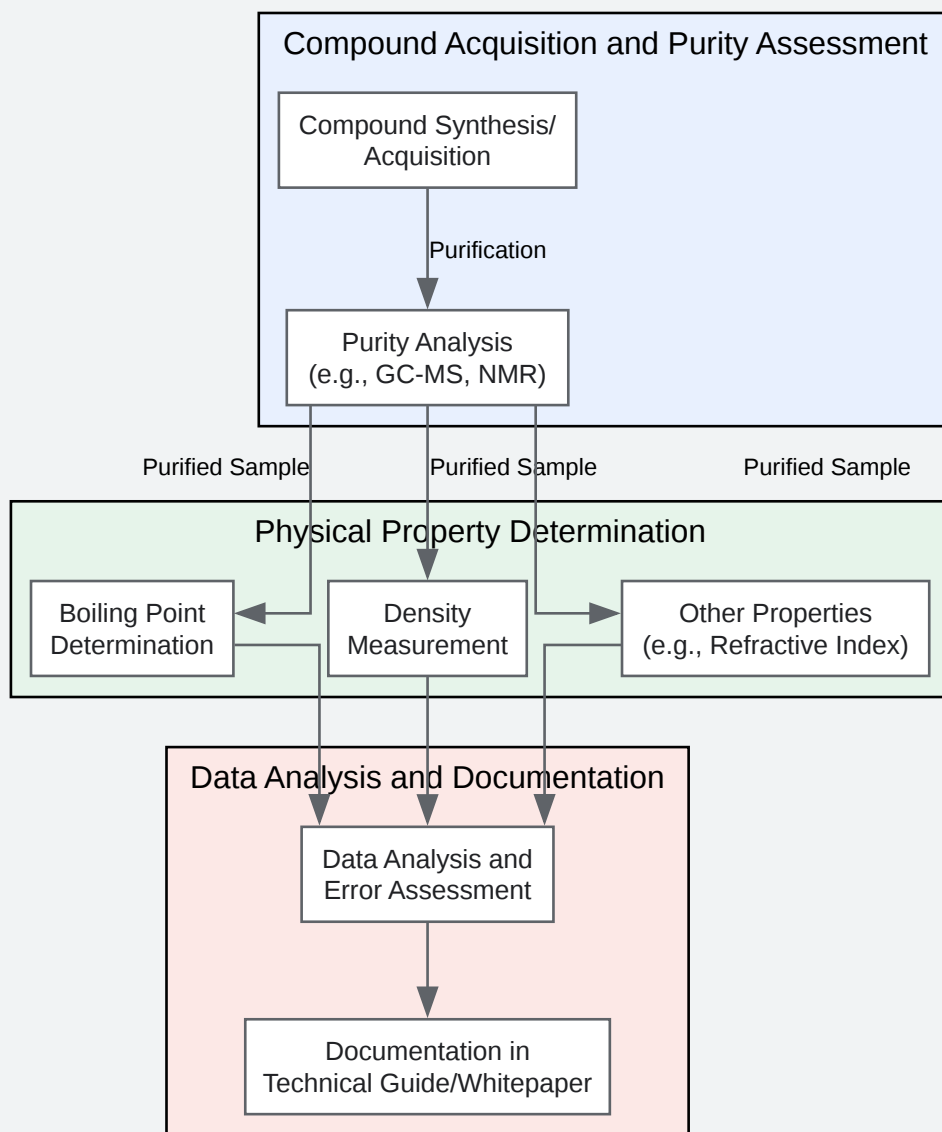
Procedure:

- **Pycnometer Preparation:** The pycnometer is thoroughly cleaned with distilled water and acetone and then dried completely.
- **Mass of Empty Pycnometer:** The mass of the clean, dry pycnometer is accurately determined using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **Methyl 1-cyanocyclobutanecarboxylate**, ensuring no air bubbles are trapped. The mass of the filled pycnometer is then measured.
- **Temperature Control:** The temperature of the sample is recorded. For high accuracy, the measurement should be performed at a constant, known temperature using a water bath.
- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with distilled water of a known temperature and density. The mass is then measured.
- **Calculation:** The density of the sample is calculated using the following formula: $\text{Density of Sample} = \frac{[(\text{Mass of Pycnometer with Sample}) - (\text{Mass of Empty Pycnometer})]}{[(\text{Mass of Pycnometer with Water}) - (\text{Mass of Empty Pycnometer})]} \times \text{Density of Water at the measurement temperature}$

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel chemical compound like **Methyl 1-cyanocyclobutanecarboxylate**.

Workflow for Physical Property Characterization of a Novel Compound



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Caption: A logical workflow for the synthesis, purification, and physical property characterization of a novel chemical compound.

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References

- 1. scbt.com [scbt.com]
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